

Navigating the Safe Handling and Application of Boc-Pip-OH: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 1-Boc-4-hydroxypiperidine (**Boc-Pip-OH**), a key building block in the synthesis of neurologically active agents and other pharmaceutical compounds.[1] This document outlines the critical safety information, handling protocols, and relevant experimental applications to ensure its safe and effective use in a laboratory setting.

Compound Identification and Properties

Boc-Pip-OH, also known as N-(tert-Butoxycarbonyl)-4-hydroxypiperidine, is a 4-hydroxypiperidine derivative protected with a tert-butoxycarbonyl (Boc) group.[2][3] This protecting group strategy is common in organic synthesis, particularly in peptide synthesis and the construction of complex molecular architectures.

Table 1: Chemical and Physical Properties of **Boc-Pip-OH**



Property	Value	Reference
CAS Number	109384-19-2	[2][3]
Molecular Formula	C10H19NO3	[3]
Molecular Weight	201.26 g/mol	[4]
Appearance	White to off-white solid/powder	[1][3]
Melting Point	61-65 °C	[5]
Boiling Point	292.3±33.0 °C (Predicted)	[5]
Density	~1.08 g/cm ³	[4]
Solubility	Soluble in organic solvents like dichloromethane and chloroform.	[4]
Stability	Stable under normal conditions. Sensitive to strong acids and bases.	[4]

Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Boc-Pip-OH** is classified as a hazardous substance.[2] It is crucial to understand and mitigate these risks in a laboratory environment.

Table 2: GHS Hazard Classification for Boc-Pip-OH

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation



The signal word for **Boc-Pip-OH** is "Warning".[2]

Safe Handling and Storage Protocols

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is necessary when handling **Boc-Pip-OH**.



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Caption: Required PPE for handling Boc-Pip-OH.

Engineering Controls

To minimize exposure, work should be conducted in a well-ventilated area.[2][6] Local exhaust ventilation should be used where solids are handled as powders to control airborne levels.[7] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][3]

Handling Procedures



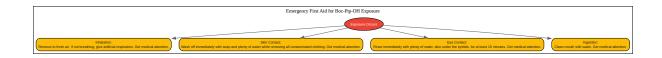
- Avoid contact with skin, eyes, and clothing.[2][7]
- Do not breathe dust.[2]
- Wash hands thoroughly after handling.[2]
- When handling, do not eat, drink, or smoke.[7]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[2][6]
- Keep the container tightly closed to prevent moisture absorption and degradation.[2][4]
- Store locked up.[2][8]
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][4][6]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.



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Caption: First aid measures for **Boc-Pip-OH** exposure.

For spills, avoid dust formation.[2] Sweep up the material and place it into a suitable, labeled container for disposal.[2][6] Do not allow the product to enter drains.[6]



Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][3] Do not empty into drains.[2]

Experimental Protocols and Applications

Boc-Pip-OH is a versatile building block in organic synthesis. A common application is its use in the Mitsunobu reaction to synthesize N-heterocyclic alkyl ethers. The following provides a generalized protocol for such a reaction.

It is imperative to adapt this protocol to the specific requirements of the substrate and to conduct a thorough risk assessment before commencing any new experimental work.

General Protocol for Mitsunobu Reaction using Boc-Pip-OH

This protocol outlines the key steps for the etherification of a generic alcohol (ROH) with **Boc-Pip-OH** under Mitsunobu conditions.

Materials:

- Boc-Pip-OH
- Alcohol (ROH)
- Triphenylphosphine (PPh3)
- Diisopropyl azodicarboxylate (DIAD) or Diethyl azodicarboxylate (DEAD)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dichloromethane (DCM))
- Inert gas (e.g., Nitrogen, Argon)

Procedure:

Preparation: Under an inert atmosphere, dissolve Boc-Pip-OH, the desired alcohol (ROH),
 and triphenylphosphine in an appropriate volume of anhydrous solvent in a flame-dried flask.

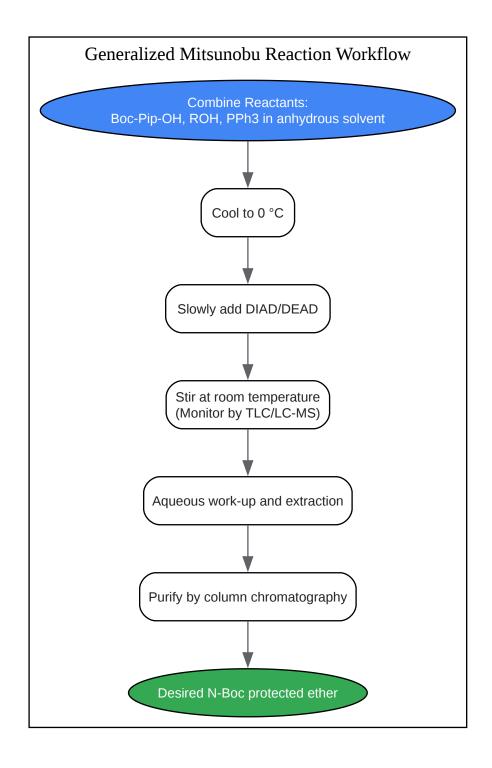






- Cooling: Cool the reaction mixture to 0 °C in an ice bath.
- Reagent Addition: Slowly add DIAD or DEAD dropwise to the stirred solution. The reaction is
 often accompanied by a color change.
- Reaction: Allow the reaction to warm to room temperature and stir for the appropriate time (typically monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS)).
- Work-up: Quench the reaction with water and extract the product with a suitable organic solvent. The organic layers are combined, washed with brine, dried over a drying agent (e.g., Na2SO4 or MgSO4), filtered, and concentrated under reduced pressure.
- Purification: The crude product is then purified by column chromatography to yield the desired N-Boc protected ether.





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Caption: Workflow for a Mitsunobu reaction.

This technical guide is intended to provide comprehensive safety and handling information for **Boc-Pip-OH**. It is the responsibility of the user to be fully aware of the hazards and to use this



chemical in a safe manner. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use.

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